

# Application Note: Disperse Red 5 as a Reference Standard in Chemical Analysis

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: DISPERSE RED 5

CAS No.: 3769-57-1

Cat. No.: B1582831

[Get Quote](#)

## Part 1: Chemical Identity & Physicochemical Profile

### The "Reference Material" Mandate

In analytical chemistry, **Disperse Red 5** serves a dual purpose: it is a critical target analyte for regulatory compliance (textile effluent monitoring) and a model compound for studying azo-reduction kinetics in environmental toxicology.

Crucial Distinction: Analysts must not confuse **Disperse Red 5** with Disperse Red 17. While both are ethanol-amino azo dyes, **Disperse Red 5** contains a chlorine substituent on the diazo component, which imparts unique mass spectral and solvatochromic properties.

## Compound Specifications

Parameter	Specification
Common Name	Disperse Red 5 (C.I. 11215)
IUPAC Name	2-[ethyl[4-[(2-chloro-4-nitrophenyl)azo]-3-methylphenyl]amino]ethanol (General form; commercial batches vary slightly in alkyl chains)
CAS Number	3769-57-1 (Primary)
Molecular Formula	C <sub>17</sub> H <sub>19</sub> ClN <sub>4</sub> O <sub>4</sub>
Molecular Weight	378.81 g/mol
Appearance	Dark purplish-red powder
Solubility	Soluble in Acetone, DMF, Methanol; Insoluble in Water
λ max	~500–520 nm (Methanol)

## Part 2: Regulatory Context & Safety (Why We Analyze)

### Compliance Drivers

**Disperse Red 5** is monitored under various "Restricted Substance Lists" (RSLs) in the textile industry (e.g., Oeko-Tex Standard 100, ZDHC MRSL) due to its potential to cleave into hazardous aromatic amines.

### The Cleavage Hazard (Mechanism)

Under reducing conditions (e.g., gut bacteria metabolism or environmental anaerobic degradation), the azo bond (-N=N-) cleaves.

- Precursor A: 2-Chloro-4-nitroaniline (Toxic).
- Precursor B: N-ethyl-N-(2-hydroxyethyl)-m-toluidine.

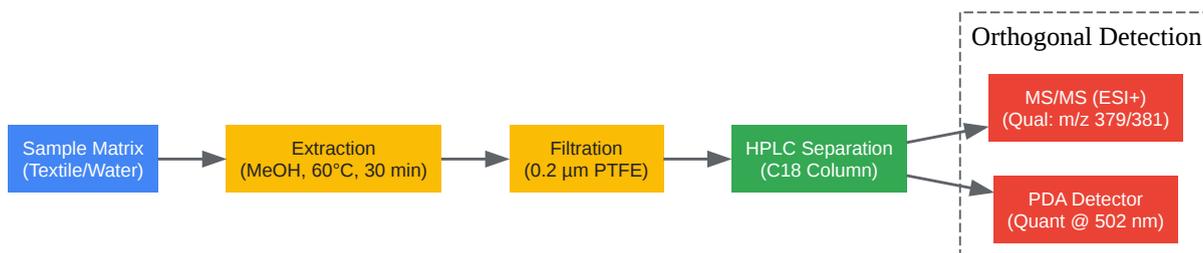
“

*Safety Protocol: Handle all reference standards of **Disperse Red 5** as potential carcinogens. Use nitrile gloves and work within a fume hood to prevent inhalation of dye dust.*

## Part 3: Analytical Method Development

### Experimental Workflow Logic

The following workflow ensures data integrity by using Orthogonal Detection: combining UV-Vis (for quantification) with Mass Spectrometry (for identity confirmation via the chlorine isotope pattern).



[Click to download full resolution via product page](#)

Figure 1: Analytical workflow for **Disperse Red 5** characterization, emphasizing orthogonal detection for validation.

## HPLC-PDA-MS Protocol

Objective: Separate **Disperse Red 5** from matrix interferences (e.g., surfactants, other dyes).

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 100 mm x 2.1 mm, 1.8 µm.

- Mobile Phase A: Water + 5mM Ammonium Acetate (Buffer pH 4.5).
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1]
- Gradient:
  - 0 min: 30% B
  - 10 min: 95% B[1]
  - 12 min: 95% B (Wash)
  - 12.1 min: 30% B (Re-equilibrate)
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

#### Detection Parameters:

- UV-Vis: Scan 200–700 nm. Extract chromatogram at 502 nm.
- Mass Spec (ESI+):
  - Scan Range: m/z 100–600.
  - Target Ion:  $[M+H]^+ = 379.1$ .
  - Validation Check: Look for the Chlorine Isotope Signature. You must see a peak at m/z 379 ( $^{35}\text{Cl}$ ) and m/z 381 ( $^{37}\text{Cl}$ ) with a relative intensity ratio of approx 3:1. If this ratio is absent, the peak is not **Disperse Red 5**.

## Part 4: Sample Preparation Protocols

### Textile Matrix (ISO 14362-1 Adapted)

Rationale: Disperse dyes are hydrophobic and trapped within polyester fibers. High temperature is required to swell the fiber and release the dye.

- Cut: Prepare 1.0 g of textile sample into 5x5 mm pieces.
- Extract: Place in a pressure-tight vial with 20 mL of Methanol.
  - Note: Chlorobenzene is the ISO standard for total extraction, but Methanol is preferred for LC-MS compatibility and lower toxicity if total dissolution is not required.
- Sonicate: Ultrasonicate at 60°C for 30 minutes.
- Cool & Filter: Cool to room temperature. Filter through a 0.2 µm PTFE syringe filter.
  - Why PTFE? Nylon filters may bind azo dyes, causing false negatives.

## Wastewater/Effluent (SPE Enrichment)

Rationale: Environmental samples often have low concentrations requiring pre-concentration.

- Conditioning: Use an SPE cartridge (HLB or C18). Condition with 5 mL Methanol followed by 5 mL Water.
- Loading: Pass 100 mL of water sample (pH adjusted to 6.0) through the cartridge.
- Washing: Wash with 5 mL of 5% Methanol/Water to remove salts.
- Elution: Elute with 2 x 3 mL of Acetonitrile.
- Reconstitution: Evaporate to dryness under Nitrogen; reconstitute in 1 mL Mobile Phase A:B (50:50).

## Part 5: Self-Validating Quality Control (System Suitability)

To ensure the "Trustworthiness" of your data, every analytical run must include:

- Retention Time Lock: The RT of the sample must match the Reference Standard within ±0.1 min.

- Spectral Purity Check: The UV spectrum (200-600nm) across the peak width must be uniform.
- Isotope Ratio Confirmation: The m/z 379/381 ratio must be 3:1 ( $\pm 10\%$ ).

QC Parameter	Acceptance Criteria	Corrective Action
Linearity ( $R^2$ )	> 0.995 (0.1 - 50 ppm)	Remake standards. Check injector.
Carryover	< 0.1% in blank after high std	Increase needle wash cycles.
Isotope Ratio	3.0 (Range: 2.7 - 3.3)	Check for co-eluting interferences.

## References

- European Chemicals Agency (ECHA). Substance Information: **Disperse Red 5** (CAS 3769-57-1).<sup>[2]</sup> Retrieved from [[Link](#)]
- ISO Standards. ISO 14362-1:2017 - Textiles — Methods for determination of certain aromatic amines derived from azo colorants. Retrieved from [[Link](#)]
- PubChem. Compound Summary: **Disperse Red 5**.<sup>[2]</sup> National Library of Medicine. Retrieved from [[Link](#)]
- ResearchGate. Toxicity and Fate of Azo Dyes (Danish EPA). Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. [youngin.com](http://youngin.com) [[youngin.com](http://youngin.com)]
2. [Disperse Red 60 | C<sub>20</sub>H<sub>13</sub>NO<sub>4</sub> | CID 28531 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- To cite this document: BenchChem. [Application Note: Disperse Red 5 as a Reference Standard in Chemical Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582831#disperse-red-5-as-a-reference-material-in-chemical-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)